

# Personal protective equipment for handling SC144

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## Compound of Interest

Compound Name: SC144

Cat. No.: B2953520

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## Essential Safety and Handling Guide for SC144

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **SC144**. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

## Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure to **SC144**, which is classified as a skin, eye, and respiratory irritant.<sup>[1]</sup> The following table summarizes the required PPE for handling this compound.

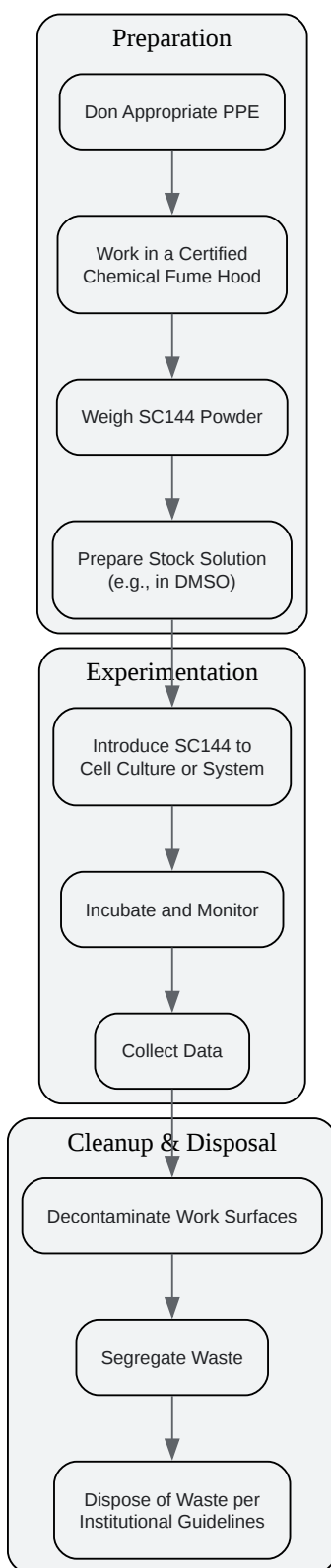
PPE Category	Item	Specification	Purpose
Eye & Face Protection	Safety Goggles	ANSI Z87.1 compliant, chemical splash goggles.[2]	Protects eyes from splashes and aerosols.
Face Shield	To be worn over safety goggles.	Provides an additional layer of protection for the face during procedures with a high splash risk.[3]	
Hand Protection	Gloves	Chemical-resistant nitrile gloves.[4]	Protects hands from direct contact with SC144.
Double Gloving	Recommended when handling concentrated solutions.	Minimizes risk of exposure in case of a breach in the outer glove.	
Body Protection	Laboratory Coat	Flame-retardant, fully buttoned with tight cuffs.[2][4]	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved Respirator	Required when handling the powder form outside of a certified chemical fume hood or biological safety cabinet.[3]	Prevents inhalation of the powdered compound, which can cause respiratory irritation.[1]
Foot Protection	Closed-toe Shoes	Made of a non-porous material.	Protects feet from spills and falling objects.[4]

## Operational Plans: Handling and Disposal

Strict adherence to the following step-by-step protocols for the handling and disposal of **SC144** is mandatory.

## Experimental Workflow for Handling **SC144**

The following workflow should be followed when preparing and using **SC144** in a laboratory setting.



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Caption: Experimental workflow for handling **SC144**.

## Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure you are in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[5]</sup> Don all required PPE as outlined in the table above.
- **Weighing:** When weighing the powdered form of **SC144**, use a containment system such as a ventilated balance enclosure to minimize dust inhalation.
- **Solubilization:** Prepare stock solutions by slowly adding the solvent (e.g., DMSO) to the **SC144** powder to avoid splashing.
- **Use in Experiments:** When adding **SC144** to your experimental system (e.g., cell culture), do so carefully to prevent aerosols and splashes.
- **Post-Experiment:** After use, decontaminate all surfaces and equipment that came into contact with **SC144** using an appropriate disinfectant or cleaning agent.

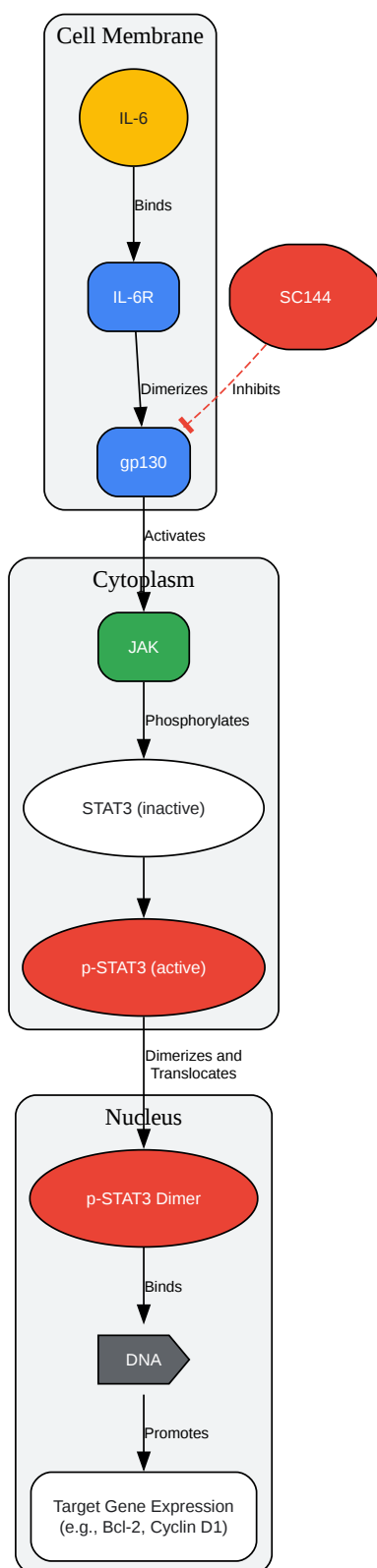
## Disposal Plan

Proper disposal of **SC144** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All materials contaminated with **SC144**, including pipette tips, gloves, and empty vials, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused or waste solutions of **SC144** should be collected in a separate, sealed container for chemical waste. Do not dispose of **SC144** down the drain.<sup>[6]</sup>
- **Disposal:** All **SC144** waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal.<sup>[6]</sup>

## SC144 Signaling Pathway

**SC144** is an inhibitor of gp130, a key component of the IL-6 signaling pathway. By inhibiting gp130, **SC144** blocks the subsequent phosphorylation of STAT3, its nuclear translocation, and the expression of downstream target genes involved in cell survival and proliferation.<sup>[7]</sup>



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Caption: **SC144** inhibits the gp130/STAT3 signaling pathway.

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